

Spectroscopic Characterization of Pteridic Acid A: A Technical Guide

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Compound of Interest

Compound Name: *pteridic acid A*

Cat. No.: B15596325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols used for the characterization of **pteridic acid A**, a novel polyketide with plant growth-promoting activity. The information presented is crucial for researchers in natural product chemistry, drug discovery, and related fields for the identification and validation of this compound.

Core Spectroscopic Data

The structural elucidation of **pteridic acid A** relies primarily on Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for Pteridic Acid A

The following data was acquired in CDCl_3 at 400 MHz for ^1H NMR and 100 MHz for ^{13}C NMR.

Position	^{13}C (δc)	^1H (δH , mult., J in Hz)
1	171.2	-
2	122.5	5.85 (d, 15.4)
3	145.8	7.28 (dd, 10.0, 15.4)
4	129.5	6.20 (dd, 10.0, 15.4)
5	142.1	6.55 (dd, 10.0, 15.4)
6	42.3	2.55 (m)
7	72.9	3.85 (dd, 2.2, 10.0)
8	35.5	1.80 (m)
9	28.1	1.65 (m)
10	68.2	4.10 (dd, 4.9, 11.2)
11	96.9	-
12	34.5	1.55 (m)
13	78.1	3.65 (m)
14	32.8	1.95 (m)
15	21.2	0.95 (d, 6.8)
16	12.5	1.10 (d, 6.8)
17	17.8	0.90 (d, 6.8)
18	14.1	0.85 (t, 7.3)
19	11.9	0.88 (d, 6.8)
20	17.2	1.05 (d, 6.8)
21	9.8	0.80 (d, 6.8)

Table 2: Mass Spectrometry Data for Pteridic Acid A

Technique	Ionization Mode	Mass (m/z)	Formula
HR-FAB-MS	Positive	[M+Na] ⁺ 403.2147	C ₂₁ H ₃₂ O ₅ Na

Experimental Protocols

The following protocols are based on the methodologies described in the isolation and characterization of **pteridic acid A**.

Fermentation and Isolation of Pteridic Acid A

- Producing Organism: *Streptomyces hygroscopicus* TP-A0451, isolated from a stem of bracken, *Pteridium aquilinum*.
- Seed Culture: The strain is incubated in a medium containing soluble starch (1%), glucose (0.5%), NZ-case (0.3%), yeast extract (0.2%), tryptone (0.5%), K₂HPO₄ (0.1%), MgSO₄·7H₂O (0.05%), and CaCO₃ (0.3%). The pH is adjusted to 7.0 before sterilization. Incubation is carried out at 30°C for 4 days on a rotary shaker.
- Production Culture: Aliquots of the seed culture are transferred into a production medium consisting of glucose (0.5%), glycerol (2%), soluble starch (2%), Pharmamedia (1.5%), yeast extract (0.3%), and Diaion HP-20 (1%), with the pH adjusted to 7.0 before sterilization. Fermentation is conducted for 6 days at 30°C on a rotary shaker.
- Extraction: The fermented whole broth is centrifuged. The mycelium is extracted with 80% aqueous acetone. The resulting aqueous solution is combined with the supernatant and extracted with ethyl acetate at pH 8.0. The aqueous layer is then adjusted to pH 3.0 and re-extracted with ethyl acetate.
- Purification: The crude extract containing **pteridic acid A** is subjected to silica gel column chromatography followed by ODS column chromatography to yield the pure compound.

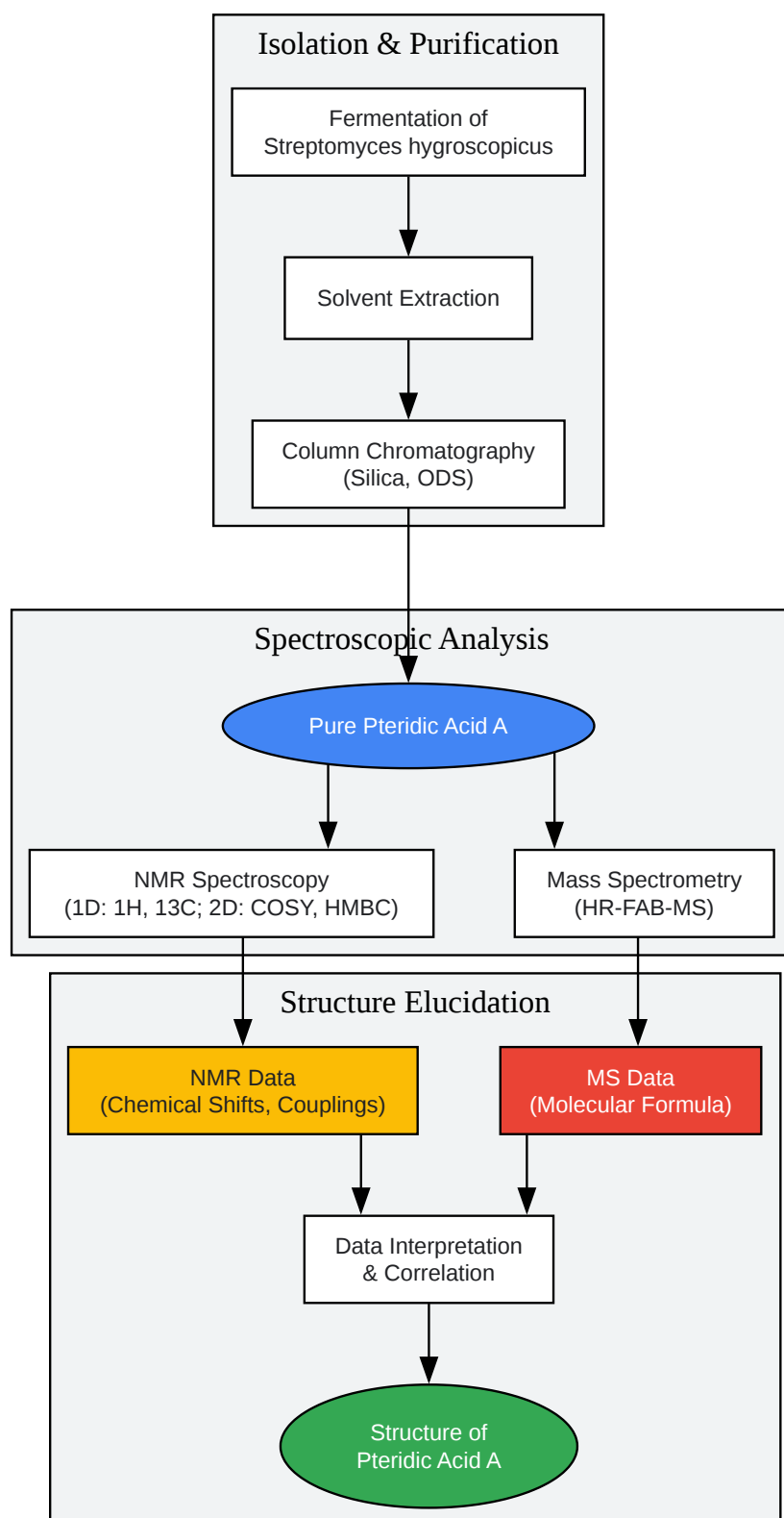
Spectroscopic Analysis

- NMR Spectroscopy:
 - Sample Preparation: **Pteridic acid A** is dissolved in deuterated chloroform (CDCl₃).

- Instrumentation: ^1H NMR, ^{13}C NMR, DEPT, DQF-COSY, HMQC, and HMBC spectra are recorded on a 400 MHz NMR spectrometer.
- Data Acquisition: Standard pulse programs are used for all NMR experiments. Chemical shifts are reported in ppm relative to the residual solvent peak.
- Mass Spectrometry:
 - Instrumentation: High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) is performed.
 - Sample Preparation: The sample is mixed with a suitable matrix (e.g., m-nitrobenzyl alcohol).
 - Data Acquisition: Data is acquired in positive ion mode to determine the accurate mass and molecular formula of the compound.

Visualization of the Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic characterization of a natural product like **pteridic acid A**.



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Caption: Workflow for the characterization of **Pteridic Acid A**.

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